

# (R)-BRD3731 western blot protocol for pGSK3 $\beta$

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## Compound of Interest

Compound Name: (R)-BRD3731

Cat. No.: B2727197

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## Application Notes and Protocols

### Topic: (R)-BRD3731 Western Blot Protocol for pGSK3 $\beta$

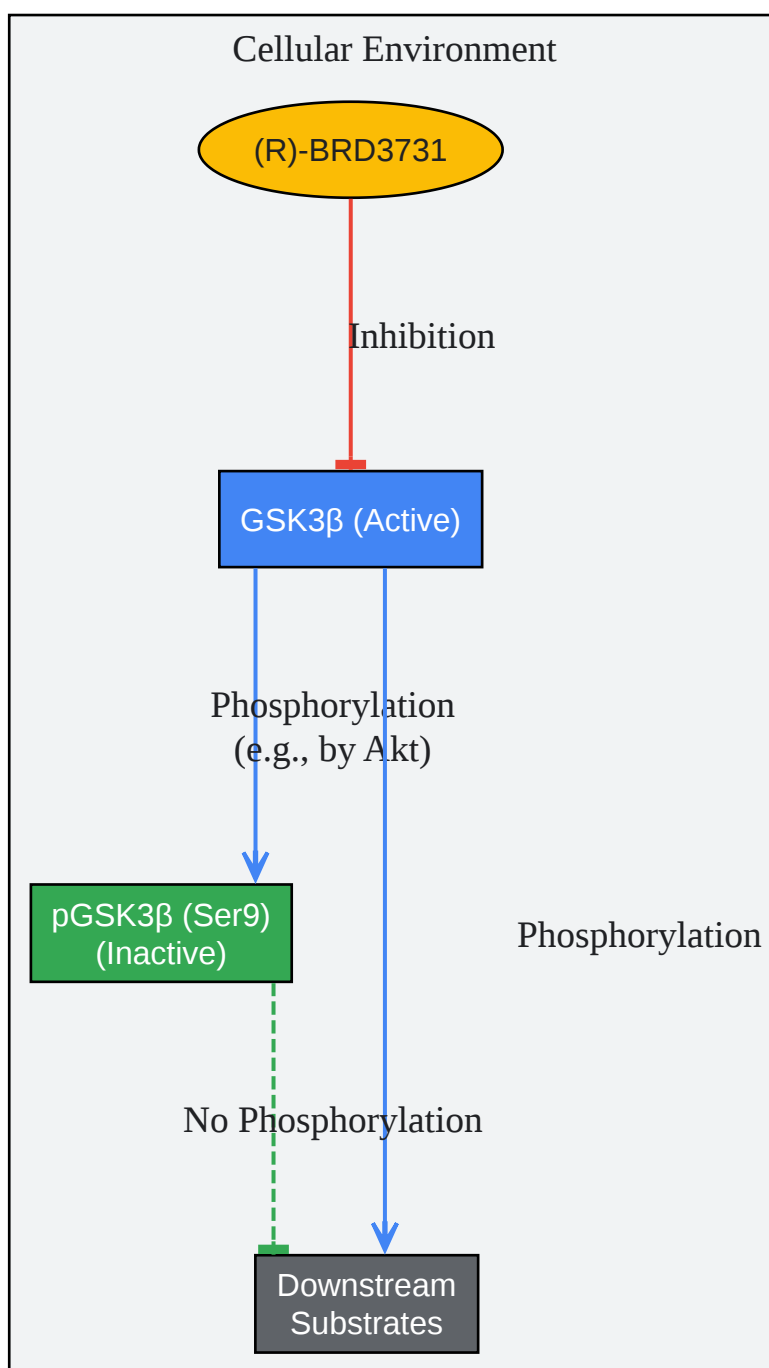
Audience: Researchers, scientists, and drug development professionals.

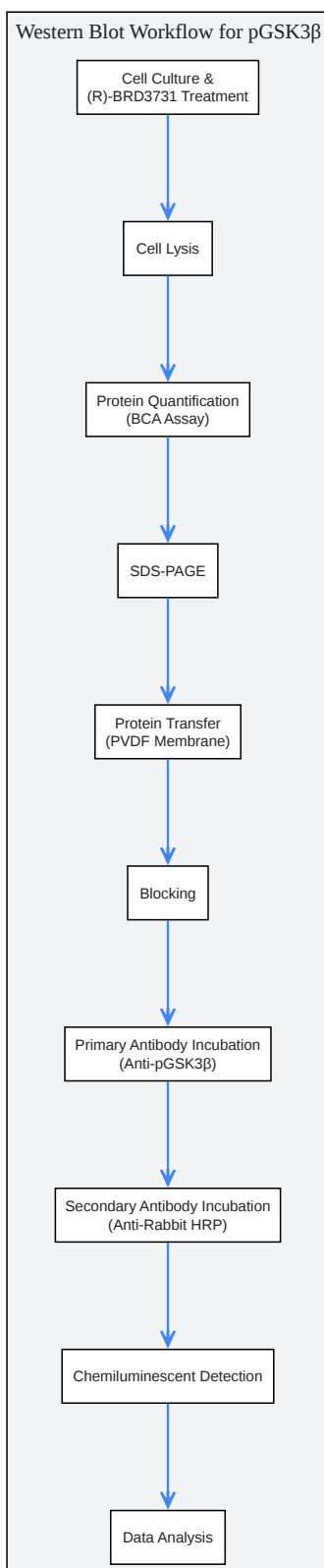
## Introduction

Glycogen Synthase Kinase 3 $\beta$  (GSK3 $\beta$ ) is a serine/threonine kinase that plays a crucial role in various cellular processes, including metabolism, cell signaling, and neuronal function.<sup>[1][2]</sup> Its dysregulation has been implicated in a range of diseases such as neurodegenerative disorders, diabetes, and cancer.<sup>[1]</sup> **(R)-BRD3731** is a selective inhibitor of GSK3 $\beta$ .<sup>[1][3]</sup> This application note provides a detailed protocol for performing a Western blot to detect the phosphorylation of GSK3 $\beta$  at serine 9 (pGSK3 $\beta$  Ser9) in response to treatment with **(R)-BRD3731**. This phosphorylation event is a key indicator of GSK3 $\beta$  inhibition.

## Signaling Pathway

**(R)-BRD3731** acts as a selective inhibitor of GSK3 $\beta$ . The canonical regulation of GSK3 $\beta$  activity involves phosphorylation at the Ser9 residue by upstream kinases such as Akt. This phosphorylation leads to the inactivation of GSK3 $\beta$ . By directly inhibiting the kinase activity of GSK3 $\beta$ , **(R)-BRD3731** can lead to downstream effects that are consistent with the outcomes of pathway-induced phosphorylation and inactivation. The following diagram illustrates the inhibitory action of **(R)-BRD3731** on GSK3 $\beta$ .





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